

Protocol for C3-hydroxymethylation of nitroindazoles

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Compound of Interest

Compound Name: (4-Nitro-1H-indazol-3-yl)methanol

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Application Note: Site-Selective C3-Hydroxymethylation of Nitroindazoles via Photoredox-Catalyzed Minisci Radical Relay

Executive Summary

Nitroindazoles are privileged scaffolds in medicinal chemistry, notably serving as potent neuronal nitric oxide synthase (nNOS) inhibitors and antimicrobial agents[1][2]. The late-stage functionalization of these electron-deficient heterocycles, specifically via C3-hydroxymethylation, provides a critical vector for structure-activity relationship (SAR) exploration. However, traditional hydroxymethylation using formaldehyde under acidic or basic conditions often suffers from competing N-alkylation, yielding undesired N1- or N2-hydroxymethyl derivatives[3].

This application note details a highly regioselective, photoredox-catalyzed Minisci-type radical relay protocol. By utilizing methanol as an abundant, environmentally benign C1 source, this methodology exclusively yields C3-hydroxymethyl nitroindazoles under mild, room-temperature conditions[4].

Mechanistic Rationale: The Causality of Reaction Design

The inherent nucleophilicity of the indazole nitrogen atoms makes selective C3-functionalization challenging under classical electrophilic conditions. To invert this paradigm, we employ a radical-based Minisci addition, which relies on two critical design elements:

- **Substrate Activation via Protonation:** The addition of Trifluoroacetic Acid (TFA) protonates the nitroindazole core. This protonation significantly lowers the Lowest Unoccupied Molecular Orbital (LUMO) of the heterocycle, rendering it highly electrophilic and directing the incoming nucleophilic radical exclusively to the C3 position.
- **Photoredox Radical Relay:** Visible-light irradiation of the Iridium(III) photocatalyst, $[\text{Ir}(\text{dF}(\text{CF}_3)\text{ppy})_2(\text{dtbbpy})]\text{PF}_6$, generates a long-lived excited state. This species undergoes a Single Electron Transfer (SET) to reduce Benzoyl Peroxide (BPO), triggering fragmentation to yield a highly reactive phenyl radical ($\text{Ph}\cdot$). The phenyl radical acts as a relay, abstracting a hydrogen atom from the solvent (Methanol) to generate the highly nucleophilic hydroxymethyl radical ($\cdot\text{CH}_2\text{OH}$)^[4].

The $\cdot\text{CH}_2\text{OH}$ radical selectively attacks the C3 position of the protonated nitroindazole. Subsequent single-electron oxidation of the resulting radical adduct and deprotonation restores aromaticity, yielding the target C3-hydroxymethylated product.



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Figure 1: Photoredox-catalyzed radical relay mechanism for C3-hydroxymethylation.

Reaction Optimization & Quantitative Data

The success of this protocol hinges on the precise combination of the highly oxidizing Ir(III) photocatalyst, the BPO radical initiator, and the acidic additive. As shown in Table 1, omitting the acid (Entry 4) drastically reduces the yield because the unprotonated nitroindazole is not sufficiently electrophilic to accept the hydroxymethyl radical.

Table 1: Optimization of C3-Hydroxymethylation of 5-Nitroindazole

Entry	Photocatalyst (2 mol%)	Oxidant / Initiator	Acid Additive	Yield (%)
1	[Ir(dF(CF ₃)ppy) ₂ (dtbbpy)]PF ₆	BPO (1.5 equiv)	TFA (1.0 equiv)	88
2	[Ir(ppy) ₂ (dtbbpy)]PF ₆	BPO (1.5 equiv)	TFA (1.0 equiv)	62
3	[Ir(dF(CF ₃)ppy) ₂ (dtbbpy)]PF ₆	None	TFA (1.0 equiv)	< 5
4	[Ir(dF(CF ₃)ppy) ₂ (dtbbpy)]PF ₆	BPO (1.5 equiv)	None	12
5	Ru(bpy) ₃ Cl ₂	BPO (1.5 equiv)	TFA (1.0 equiv)	41

Note: Reactions performed on a 0.5 mmol scale in 5.0 mL of anhydrous methanol under 450 nm LED irradiation for 18 hours.

Experimental Protocol

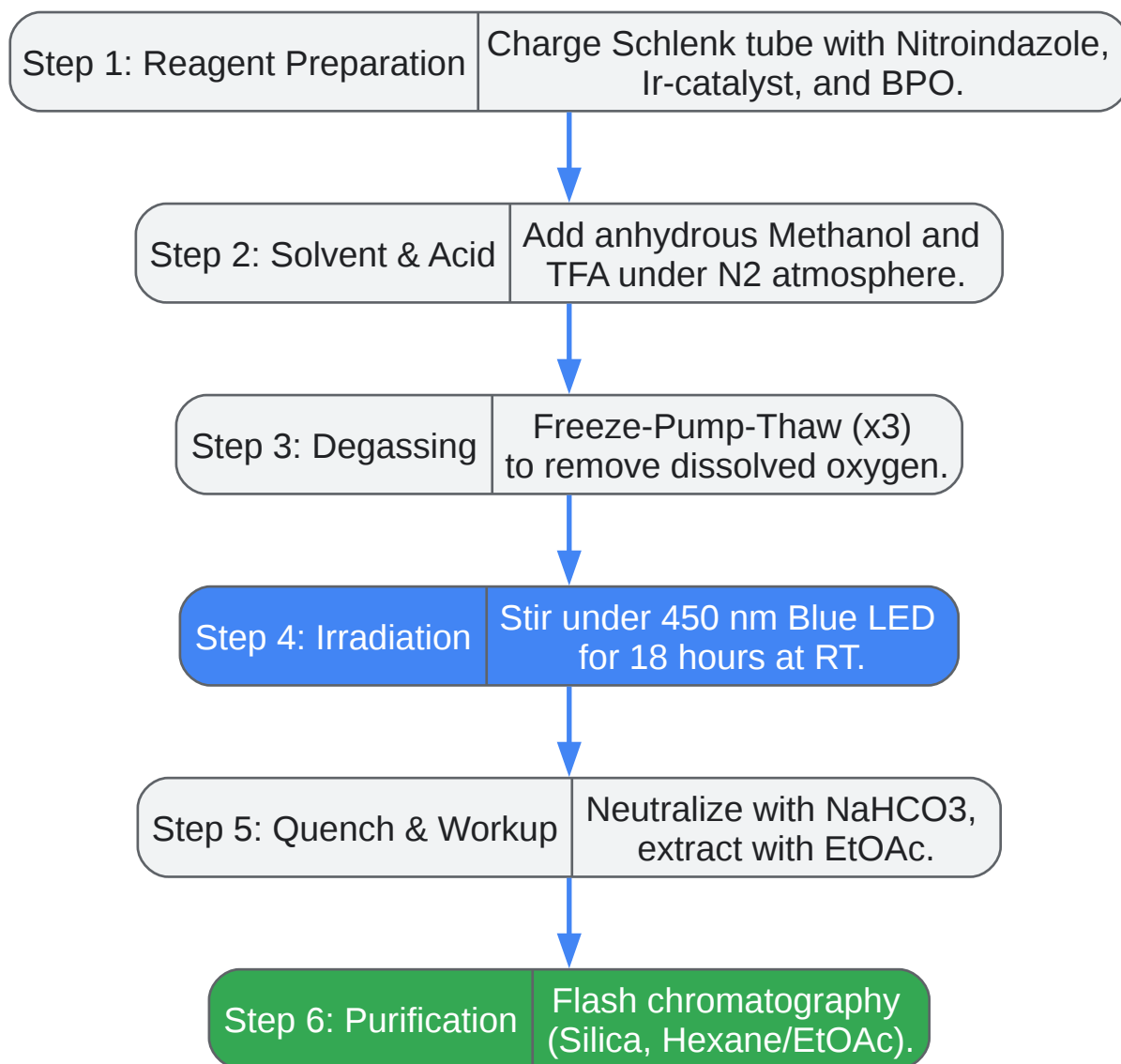
The following methodology outlines the standardized workflow for the C3-hydroxymethylation of nitroindazoles.

Reagents Required:

- Nitroindazole substrate (e.g., 5-nitroindazole or 7-nitroindazole) (1.0 equiv, 0.5 mmol)
- [Ir(dF(CF₃)ppy)₂(dtbbpy)]PF₆ (0.02 equiv, 2 mol%)
- Benzoyl Peroxide (BPO), 75% in water (1.5 equiv, 0.75 mmol)
- Trifluoroacetic Acid (TFA) (1.0 equiv, 0.5 mmol)
- Anhydrous Methanol (5.0 mL)

Step-by-Step Methodology:

- **Reaction Assembly:** To an oven-dried 10 mL Schlenk tube equipped with a magnetic stir bar, add the nitroindazole substrate (0.5 mmol), the Ir(III) photocatalyst (11.2 mg, 0.01 mmol), and BPO (242 mg, 0.75 mmol).
- **Solvent Addition:** Seal the tube with a rubber septum and purge the vessel with dry nitrogen for 5 minutes. Introduce anhydrous methanol (5.0 mL) and TFA (38 μ L, 0.5 mmol) via syringe.
- **Degassing:** Submerge the tube in a liquid nitrogen bath until the solvent freezes. Apply a high vacuum for 3 minutes, then seal the vacuum valve and allow the mixture to thaw under a nitrogen atmosphere. Repeat this Freeze-Pump-Thaw cycle three times to ensure complete removal of dissolved oxygen, which would otherwise quench the excited photocatalyst.
- **Irradiation:** Place the Schlenk tube in a photoreactor equipped with 450 nm Blue LEDs. Stir the reaction mixture vigorously at room temperature (maintaining ambient temperature with a cooling fan if necessary) for 18 hours.
- **Quenching & Workup:** Dilute the crude mixture with ethyl acetate (15 mL) and transfer to a separatory funnel. Wash the organic layer with saturated aqueous NaHCO₃ (2 $\times$ 10 mL) to neutralize the TFA and remove benzoic acid byproducts. Extract the aqueous layer once more with ethyl acetate (10 mL).
- **Purification:** Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography (Silica gel, gradient elution from 10% to 50% Ethyl Acetate in Hexanes) to isolate the pure C3-hydroxymethyl nitroindazole.



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Figure 2: Step-by-step experimental workflow for the photoredox C3-hydroxymethylation.

Self-Validating System: In-Process Controls

To ensure the integrity of the protocol and confirm regioselectivity, the following self-validating checkpoints must be integrated into the workflow:

- LC-MS Monitoring: Aliquots taken at 4, 8, and 18 hours should be analyzed via LC-MS. The successful generation of the product is indicated by the consumption of the starting material

and the appearance of a new peak with an $[M+H]^+$ mass shift of exactly +30 Da (representing the addition of the CH_2OH group minus one proton).

- Regiochemical Validation via 1H NMR: The definitive proof of C3-functionalization versus N-alkylation is the disappearance of the characteristic C3-H aromatic proton singlet (typically observed between δ 8.0–8.3 ppm in DMSO- d_6)[3]. Furthermore, the N1-H proton (a broad singlet around δ 13.0–13.5 ppm) must remain intact. The newly installed hydroxymethyl group will present as a distinct doublet (or singlet if the hydroxyl proton exchanges) integrating to 2H around δ 4.8 ppm.

References

- Epigenetic Regulation of Neuroinflammation in Parkinson's Disease. National Center for Biotechnology Information (PMC). [1](#)
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Sources

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